Application Note: Stille Hydroxymethylation – Protocol for (Tributylstannyl)methanol Coupling

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Compound of Interest	
Compound Name:	*(Tributylstannyl)methanol*
CAS No.:	*27490-33-1*
Cat. No.:	*B110806*

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Executive Summary

The introduction of a hydroxymethyl group (–CH

OH) onto an aryl or vinyl scaffold is a pivotal C1-homologation strategy in drug discovery. While reductive methods (e.g., lithiation followed by formaldehyde quench) exist, they often lack the chemoselectivity required for complex pharmaceutical intermediates.

The Stille cross-coupling of **(Tributylstannyl)methanol** (CAS: 27490-33-1) offers a transition-metal-catalyzed alternative that operates under neutral conditions, tolerating sensitive functional groups (esters, nitriles, ketones). However, this reagent presents unique challenges:

- Protodestannylation: The hydroxymethyl group can destabilize the C-Sn bond.
- Purification: Removal of toxic organotin residues is critical for biological assays.
- Kinetics: The free hydroxyl group can coordinate to Palladium, potentially retarding the catalytic cycle.

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This guide provides a field-proven, high-fidelity protocol for the direct coupling of **(Tributylstannyl)methanol**, integrating the "Copper Effect" for rate acceleration and a self-validating Potassium Fluoride (KF) workup for tin removal.

Reagent Profile & Handling

(Tributylstannyl)methanol ( )

- Physical State: Colorless to pale yellow oil.
- Stability: Moderately air-stable but sensitive to light and heat.
- Storage: Store at 2–8°C under Argon. Long-term storage can lead to the formation of bis(tributyltin) oxide.
- Sourcing vs. Synthesis: Commercially available. Can be synthesized in situ or prior to use via the reduction of tributyltin hydride in the presence of paraformaldehyde, though commercial sourcing is recommended for reproducibility.

Critical Quality Attribute (CQA): Purity must be >95%. Impurities like tributyltin hydride (

) can lead to hydrodehalogenation (reduction) of your starting aryl halide instead of coupling.

Mechanistic Logic & The "Copper Effect"

To master this reaction, one must understand the rate-determining step (RDS). In Stille couplings involving

-hybridized stannanes (like our hydroxymethyl reagent), transmetallation is often the RDS.

- The Problem: The free hydroxyl group can form essentially a chelate or coordinate to the Pd(II) intermediate, creating a "resting state" that slows down the entry of the stannane.
- The Solution (Copper Effect): The addition of Copper(I) Iodide (CuI) is not merely an additive; it alters the mechanism. CuI facilitates the transmetallation by scavenging free phosphine ligands (preventing catalyst inhibition) or by forming a transient, more reactive organocopper species (

).

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Visualization: Catalytic Cycle & Copper Intervention[1]

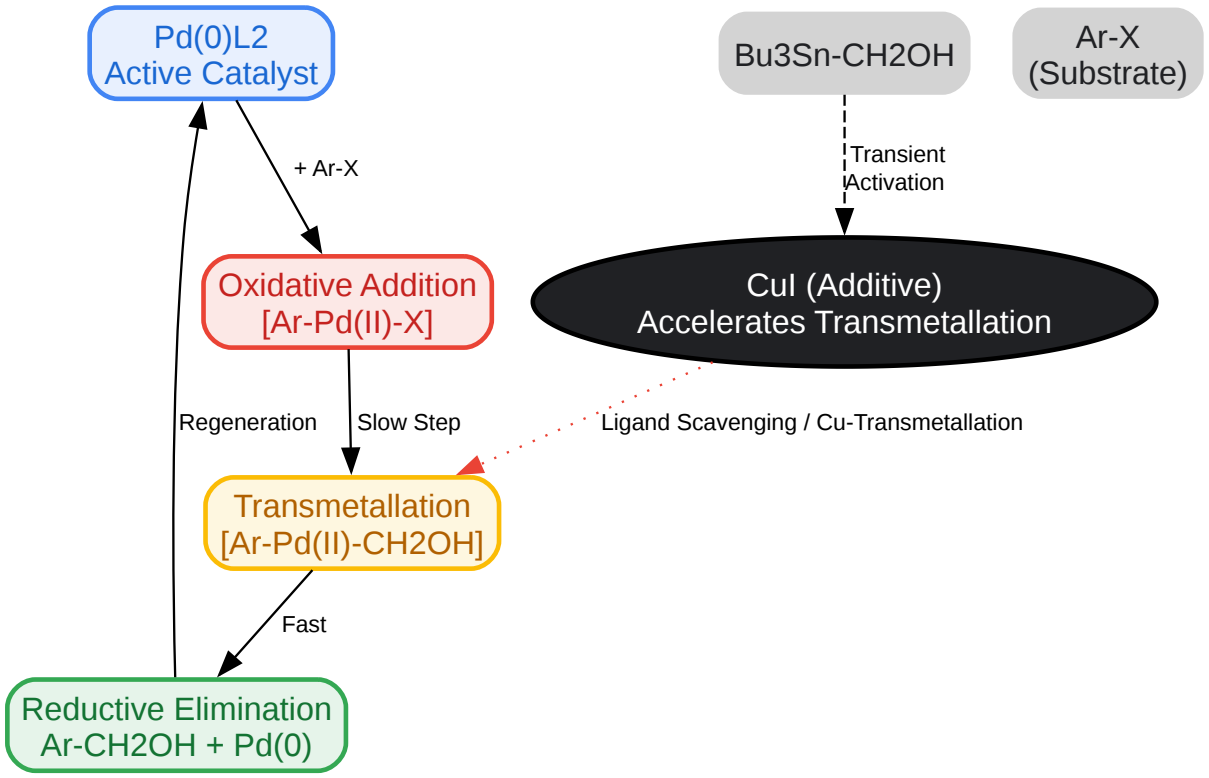

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Figure 1: The Stille catalytic cycle highlighting the critical Transmetallation step where CuI exerts its accelerating effect.

Optimization Matrix

Before starting, select conditions based on your substrate's electronic profile.

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Parameter	Standard Conditions	"Difficult" Substrates (Steric/Deactivated)
Catalyst	(5 mol%)	(2.5 mol%) + or
Solvent	1,4-Dioxane or Toluene	DMF or NMP (Polar aprotic accelerates Stille)
Temperature	80°C - 100°C	60°C - 100°C (Microwave: 120°C for 20 min)
Additive	None	CuI (10-20 mol%) + CsF (2.0 equiv)
Base	Not usually required	CsF acts as a fluoride source to activate Tin

Detailed Experimental Protocol

Method A: The "Enhanced" Stille Coupling (Recommended)

This protocol utilizes the "Copper Effect" and Fluoride activation (Mee, Lee, Baldwin conditions) to ensure high conversion even with the free hydroxyl group.

Reagents:

- Aryl Halide (1.0 equiv)
- **(Tributylstannyl)methanol** (1.2 – 1.5 equiv)
- (5 mol%)
- CuI (10 mol%)
- CsF (2.0 equiv)

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- Solvent: Anhydrous 1,4-Dioxane (0.1 M concentration)

Step-by-Step:

- Inert Setup: Flame-dry a reaction vial/flask and cool under a stream of Argon or Nitrogen.
- Solids Addition: Charge the flask with the Aryl Halide, CsF, and CuI.
  - Note: If your catalyst is air-stable (like

    is technically, though best handled in a glovebox), add it here. If using highly sensitive catalysts, add inside a glovebox.
- Degassing: Add the anhydrous 1,4-Dioxane. Sparge the solvent with Argon for 10–15 minutes. This is crucial to prevent homocoupling of the stannane or oxidation of the catalyst.
- Reagent Addition: Add **(Tributylstannyl)methanol** via syringe.
- Catalyst Addition: If not added in step 2, add

  quickly against a positive pressure of Argon. Seal the vessel immediately.
- Reaction: Heat to 90°C for 4–12 hours.
  - Monitoring: Check via LC-MS. Look for the disappearance of Ar-X and the appearance of Ar-CH2OH (M+18 or M+1).
- Endpoint: Once conversion stalls or completes, cool to room temperature. Do not rotovap yet. Proceed immediately to the Workup.

Workup & Purification: The "Self-Validating" System

The most common failure mode in Stille chemistry is not the reaction, but the purification. Tributyltin byproducts (

,

) streak on silica and contaminate products with toxic residues.

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The Solution: The Potassium Fluoride (KF) Precipitation Method. Principle: Fluoride has an exceptionally high affinity for Tin. Treatment with KF converts soluble tin halides into polymeric tributyltin fluoride (

), which is an insoluble white solid that can be filtered off.

Visualization: Purification Workflow



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Figure 2: The KF Workup Protocol ensures removal of toxic tin species prior to chromatography.

Detailed Workup Steps:

- Dilution: Dilute the reaction mixture with Ethyl Acetate or Diethyl Ether (approx. 5x reaction volume).
- KF Treatment: Add an equal volume of saturated aqueous Potassium Fluoride (KF) solution. [1]
- The "Crash" (Critical): Stir the biphasic mixture vigorously for 30 minutes. You will see a white, fluffy precipitate form. This is the polymeric tin fluoride.
- Filtration: Filter the biphasic mixture through a pad of Celite. The toxic tin polymer stays on the Celite.
- Extraction: Transfer the filtrate to a separatory funnel. Separate layers. Wash the organic layer once more with KF solution, then water, then brine.
- Drying: Dry over

  , filter, and concentrate.
- Chromatography: Purify via flash column chromatography.

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- Pro-Tip: Add 1% Triethylamine to your eluent if your product is acid-sensitive, as silica can be slightly acidic and trace tin salts are Lewis acids.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
No Reaction (SM Recovery)	Catalyst poisoning or Oxidative Addition failure.	1. Switch to + XPhos.2. Ensure strict oxygen-free conditions.3. Add CuI (if not already used).
Homocoupling (Ar-Ar)	Disproportionation of Pd(II).	1. Lower temperature.2. Change solvent to Toluene.3. Ensure Ar-X is in slight excess.
Protodestannylation (Ar-H)	Trace acid or unstable C-Sn bond.	1. Use anhydrous solvents.2. Add free radical scavenger (BHT).3. Protect the reagent: Use Tributyl(methoxymethyl)stannane instead, then deprotect (acidic hydrolysis).
Tin Residue in NMR	Incomplete workup.	Repeat KF wash or use "Fused KF on Silica" for column chromatography (10% w/w KF mixed with Silica).

Safety & Compliance

- Organotin Toxicity: Tributyltin compounds are potent neurotoxins and endocrine disruptors. They are readily absorbed through the skin.
  - Mandatory: Double-glove (Nitrile). Work exclusively in a fume hood.
  - Waste: All solid and liquid waste must be segregated into specific "Organotin Waste" containers. Do not mix with general organic waste streams without labeling.

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- Potassium Fluoride: Toxic if swallowed. Avoid contact with acid (forms HF).

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